Rezivertinib analogue 1 solubility issues in DMSO

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Compound of Interest		
Compound Name:	*Rezivertinib analogue 1*	
Cat. No.:	*B12395196*	Get Quote

Rezivertinib Analogue 1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding solubility issues of **Rezivertinib analogue 1** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is Rezivertinib and its analogue 1?

Rezivertinib (BPI-7711) is an orally active and selective third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] It targets both common activating EGFR mutations and the T790M resistance mutation, which can arise after treatment with earlier-generation EGFR TKIs.[1][2][3] **Rezivertinib analogue 1** is a process impurity of osimertinib mesylate and is utilized in non-small cell lung cancer research.[4]

Q2: What is the reported solubility of Rezivertinib and its analogue 1 in DMSO?

The solubility of these compounds in DMSO is summarized in the table below. It is important to note that achieving the maximum solubility for **Rezivertinib analogue 1** requires specific conditions.

Compound	Molecular Weight	Solubility in DMSO	Conditions
Rezivertinib	486.57 g/mol	24 mg/mL (49.32 mM)	Use fresh, moisture-free DMSO.[5]
Rezivertinib analogue 1	487.60 g/mol	50 mg/mL (102.54 mM)	Requires sonication and heating to 60°C. [4]

Q3: Why am I having trouble dissolving **Rezivertinib analogue 1** in DMSO even at lower concentrations?

Several factors can contribute to dissolution problems with **Rezivertinib analogue 1** in DMSO:

- DMSO Quality: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. Water contamination in DMSO can significantly decrease the solubility of many organic compounds.[6]

- Compound Purity: Impurities in the compound can affect its solubility.

- Temperature: The dissolution of **Rezivertinib analogue 1** is temperature-dependent. Without heating, it may not dissolve completely.[4][6]

- Inadequate Agitation: Insufficient mixing, vortexing, or sonication can lead to incomplete dissolution.[6]

- Precipitation: The compound may precipitate out of solution, especially after freeze-thaw cycles.[6]

Troubleshooting Guide: Rezivertinib Analogue 1 Dissolution in DMSO

If you are encountering issues with dissolving **Rezivertinib analogue 1** in DMSO, follow these troubleshooting steps:

Issue: Powder is not fully dissolving.

Potential Cause	Troubleshooting Step
Hygroscopic DMSO	Use a fresh, unopened bottle of anhydrous or high-purity DMSO. Equilibrate both the compound and DMSO to room temperature before opening to minimize moisture condensation.
Low Temperature	Gently warm the solution to 60°C in a water bath. Caution: Do not exceed this temperature, as excessive heat may degrade the compound.
Insufficient Agitation	Vortex the solution vigorously for 2-3 minutes. If undissolved particles remain, use a bath sonicator for 15-20 minutes.
Concentration Too High	If the above steps fail, you may be exceeding the solubility limit under your specific conditions. Try preparing a more dilute solution.

Issue: Precipitate forms after initial dissolution or storage.

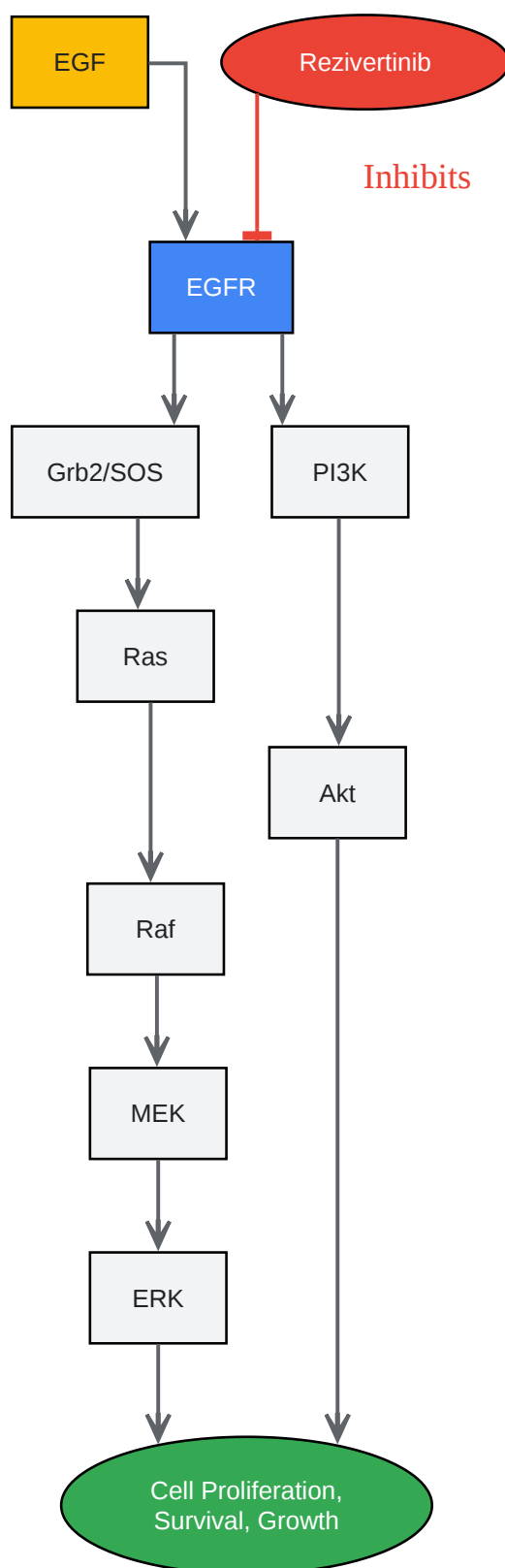| Potential Cause	Troubleshooting Step
Freeze-Thaw Cycles	Aliquot the stock solution into single-use vials to avoid repeated freezing and thawing.
Storage Conditions	Store stock solutions at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[4]
Supersaturation	If the solution was heated to dissolve, it might be supersaturated at room temperature. Before use, gently warm the vial to 37°C and vortex to ensure any precipitate is redissolved.

Experimental Protocols

Protocol for Dissolving **Rezivertinib Analogue 1** in DMSO

- Preparation: Allow the vials of **Rezivertinib analogue 1** and anhydrous DMSO to equilibrate to room temperature.

- Weighing: Accurately weigh the desired amount of **Rezivertinib analogue 1** powder and place it in a sterile vial.

- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial.

- Initial Mixing: Vortex the solution vigorously for 2-3 minutes.

- Sonication and Heating: Place the vial in an ultrasonic water bath pre-heated to 60°C. Sonicate for 15-20 minutes, or until the solution is clear and all particles have dissolved.

- Inspection: Visually inspect the solution to confirm complete dissolution.

- Storage: For long-term storage, aliquot the stock solution into smaller, single-use vials and store at -80°C.

Visualizations

Signaling Pathway

Rezivertinib is an inhibitor of the EGFR signaling pathway. The diagram below illustrates a simplified representation of this pathway and the point of inhibition by Rezivertinib.
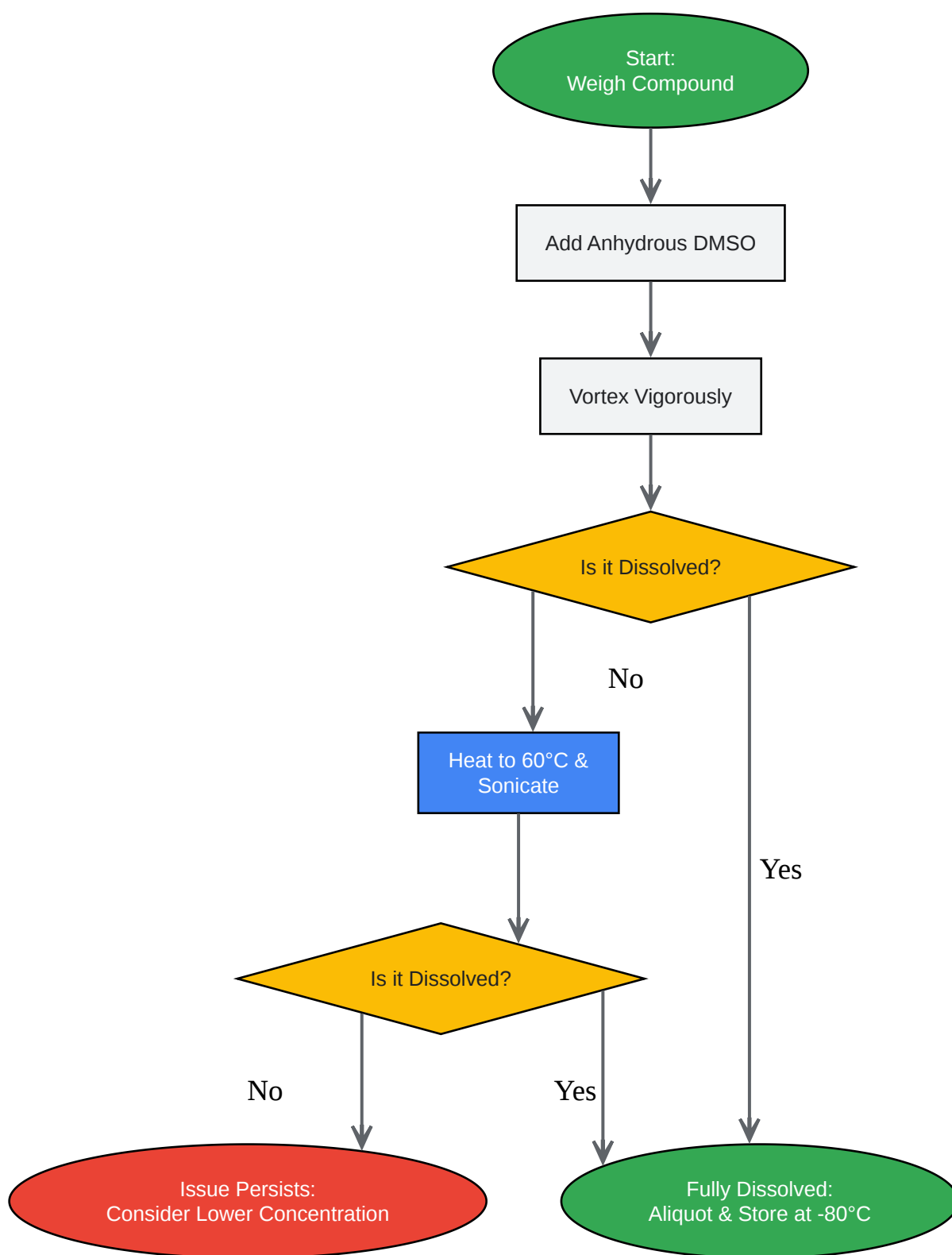
EGF

Rezivertinib

Inhibits

EGFR

Grb2/SOS

PI3K

Ras

Akt

Raf

MEK

ERK

Cell Proliferation, Survival, Growth

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Caption: Simplified EGFR signaling pathway and the inhibitory action of Rezivertinib.

Experimental Workflow

The following diagram outlines a logical workflow for troubleshooting the solubility of **Rezivertinib analogue 1**.

Start:
Weigh Compound

Add Anhydrous DMSO

Vortex Vigorously

Is it Dissolved?

No

Heat to 60°C &
Sonicate

Is it Dissolved?

No

Yes

Yes

Issue Persists:
Consider Lower Concentration

Fully Dissolved:
Aliquot & Store at -80°C

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Caption: Troubleshooting workflow for dissolving **Rezivertinib analogue 1** in DMSO.

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